

"Ethyl 2-(pyrrolidin-1-yl)acetate" literature review and background

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Compound of Interest

Compound Name: Ethyl 2-(pyrrolidin-1-yl)acetate

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An In-depth Technical Guide to Ethyl 2-(pyrrolidin-1-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-(pyrrolidin-1-yl)acetate is a heterocyclic building block with potential applications in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive review of its synthesis, physicochemical properties, and potential applications, with a focus on its role as a precursor in the synthesis of pharmacologically active molecules. The document includes detailed experimental protocols, a summary of quantitative data, and a workflow for its potential application in the synthesis of nootropic agents.

Introduction

The pyrrolidine ring is a ubiquitous scaffold in a vast array of natural products and synthetic compounds exhibiting significant biological activities. Its unique structural and electronic properties make it a valuable component in the design of novel therapeutic agents. **Ethyl 2-(pyrrolidin-1-yl)acetate**, a derivative of this important heterocycle, serves as a versatile intermediate in organic synthesis. This guide aims to provide a detailed overview of the available scientific literature on **Ethyl 2-(pyrrolidin-1-yl)acetate** and its closely related

isomers, offering researchers and drug development professionals a thorough understanding of its chemical characteristics and potential utility.

Physicochemical Properties

Quantitative data for **Ethyl 2-(pyrrolidin-1-yl)acetate** is not extensively reported in the literature. However, data for the closely related isomers, Ethyl 2-(pyrrolidin-2-yl)acetate and Ethyl 2-(2-oxopyrrolidin-1-yl)acetate, are available and are presented here for comparative purposes.

Table 1: Physicochemical Properties of **Ethyl 2-(pyrrolidin-1-yl)acetate** and Related Isomers

Property	Ethyl 2-(pyrrolidin-1-yl)acetate	Ethyl 2-(pyrrolidin-2-yl)acetate	Ethyl 2-(2-oxopyrrolidin-1-yl)acetate
CAS Number	22041-19-6[1]	5027-77-0[2]	61516-73-2[3][4]
Molecular Formula	C ₈ H ₁₅ NO ₂ [1]	C ₈ H ₁₅ NO ₂ [2]	C ₈ H ₁₃ NO ₃ [3][5]
Molecular Weight	157.21 g/mol [1]	157.21 g/mol [6]	171.19 g/mol [3][5]
Appearance	-	-	Colorless to pale yellow oil[3]
Boiling Point	-	210.9 °C at 760 mmHg[7]	195-200 °C at 760 mmHg[3]
Density	-	0.989 g/cm ³ [7]	1.138 g/cm ³ (Predicted)[4]
Refractive Index	-	1.443[7]	1.4670 (20°C)[4]
Purity	≥98%[1]	-	-
Storage	Room temperature[1]	2-8°C[7]	Below 25°C, protected from moisture and light[3]

Spectroscopic Data

Detailed spectroscopic data for **Ethyl 2-(pyrrolidin-1-yl)acetate** is not readily available in the reviewed literature. The following table presents data for the related isomer, Ethyl 2-(2-oxopyrrolidin-1-yl)acetate, to provide an indication of the expected spectral characteristics.

Table 2: Spectroscopic Data for Ethyl 2-(2-oxopyrrolidin-1-yl)acetate

Spectroscopy	Data
¹ H NMR	Spectral data available but specific chemical shifts not detailed in the provided search results.
¹³ C NMR	Spectral data available but specific chemical shifts not detailed in the provided search results.
IR Spectroscopy	Spectral data available but specific peak assignments not detailed in the provided search results.
Mass Spectrometry (GC-MS)	m/z peaks: 98 (99.99%), 70 (27.60%), 171 (21.40%), 84 (17.10%), 41 (11.80%)[8]

Synthesis of Ethyl 2-(pyrrolidin-1-yl)acetate

A detailed experimental protocol for the synthesis of **Ethyl 2-(pyrrolidin-1-yl)acetate** has been reported.

Experimental Protocol

Reaction: N-alkylation of pyrrolidine with ethyl bromoacetate.

Reagents:

- Pyrrolidine (3 mol)
- Ethyl bromoacetate (1.5 mol)
- Tetrahydrofuran (450 mL)
- Toluene (150 mL)

Procedure:

- A solution of 213.4 g (3 mol) of pyrrolidine in 450 mL of tetrahydrofuran is cooled in an ice bath.
- 250.5 g (1.5 mol) of ethyl bromoacetate is added dropwise over approximately 2 hours, ensuring the temperature is maintained below 30°C.
- Following the addition, 150 mL of toluene is added to the solution to precipitate the pyrrolidinium bromide byproduct.
- The precipitate is removed by filtration.
- The filtrate is concentrated under vacuum to yield the crude product, **Ethyl 2-(pyrrolidin-1-yl)acetate**.

This procedure provides a straightforward method for the preparation of **Ethyl 2-(pyrrolidin-1-yl)acetate** on a laboratory scale.

Applications in Organic Synthesis

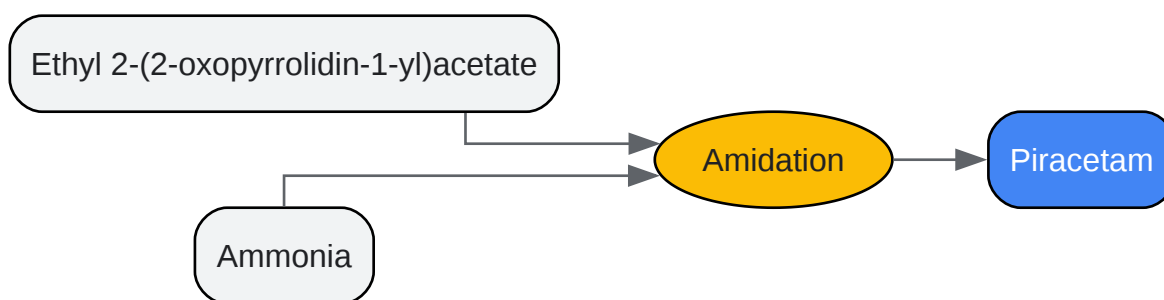
Ethyl 2-(pyrrolidin-1-yl)acetate and its isomers are valuable building blocks in medicinal chemistry and organic synthesis. The related compound, Ethyl 2-(2-oxopyrrolidin-1-yl)acetate, is a known intermediate in the synthesis of various pharmaceuticals.

Synthesis of Piracetam

A significant application of a close analog, ethyl 2-(2-oxopyrrolidin-1-yl)acetate (also known as ethyl 2-pyrrolidoneacetate), is in the synthesis of the nootropic drug, Piracetam (2-oxo-1-pyrrolidine acetamide).^{[9][10]}

Experimental Workflow for Piracetam Synthesis:

The synthesis involves the amidation of ethyl 2-(2-oxopyrrolidin-1-yl)acetate.



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Workflow for the synthesis of Piracetam.

Experimental Protocol for Piracetam Synthesis:

- Ethyl 2-(2-oxopyrrolidin-1-yl)acetate is dissolved in a suitable solvent.
- Ammonia gas is introduced into the reaction mixture.[9]
- The mixture is stirred for a specified period (e.g., 2 hours) to allow for the amidation reaction to proceed.[9]
- The reaction mixture is then allowed to stand, leading to the crystallization of Piracetam.[9]
- The crystalline product is collected by filtration and dried. A reported yield for this process is 76%.[9]

This synthesis highlights the utility of ethyl pyrrolidineacetate derivatives as immediate precursors to pharmacologically active compounds.

Biological Activity and Drug Development Potential

While specific biological data for **Ethyl 2-(pyrrolidin-1-yl)acetate** is limited, the broader class of pyrrolidine-containing compounds is of significant interest in drug discovery.[11] The pyrrolidine scaffold is present in numerous biologically active molecules with a wide range of therapeutic applications, including antimicrobial, antitumor, anticonvulsant, and anti-inflammatory activities.

The related compound, Ethyl 2-(2-oxopyrrolidin-1-yl)acetate, serves as an intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs).[3] Furthermore, derivatives of pyrrolidine-2,5-dione have shown potential as anticonvulsant agents.

The structural similarity of **Ethyl 2-(pyrrolidin-1-yl)acetate** to these pharmacologically relevant scaffolds suggests its potential as a starting material for the development of novel therapeutic agents. Further research into the biological activities of this specific compound and its derivatives is warranted.

Conclusion

Ethyl 2-(pyrrolidin-1-yl)acetate is a readily synthesizable heterocyclic compound that holds promise as a versatile building block in organic and medicinal chemistry. While a comprehensive characterization of its physicochemical and biological properties is still needed, the established utility of its isomers in the synthesis of pharmaceuticals, such as Piracetam and NSAIDs, underscores its potential value to the scientific and drug development communities. This guide provides a foundational overview to encourage and facilitate further investigation into the applications of this intriguing molecule.

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